

# An In-depth Technical Guide to 3-Fluoro-4-cyanopyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Fluoro-4-cyanopyridine

Cat. No.: B040950

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Fluoro-4-cyanopyridine** is a fluorinated heterocyclic compound of significant interest in medicinal chemistry and drug discovery. The presence of the fluorine atom and the cyano group on the pyridine ring imparts unique electronic properties, influencing its reactivity, metabolic stability, and biological activity. This document provides a comprehensive technical overview of **3-fluoro-4-cyanopyridine**, including its chemical identity, physicochemical properties, synthesis, analytical characterization, and potential applications in drug development.

## Chemical Identification and Properties

CAS Number: 113770-88-0

Synonyms: 3-Fluoroisonicotinonitrile, 4-Cyano-3-fluoropyridine

## Physicochemical Data

Property	Value	Reference
Molecular Formula	$C_6H_3FN_2$	<a href="#">[1]</a>
Molecular Weight	122.10 g/mol	<a href="#">[2]</a> <a href="#">[1]</a>
Appearance	Light yellow to beige solid	<a href="#">[3]</a>
Melting Point	47 - 51 °C	<a href="#">[4]</a> <a href="#">[3]</a>
Boiling Point	201 °C	<a href="#">[4]</a> <a href="#">[3]</a>
Flash Point	84 °C	<a href="#">[4]</a> <a href="#">[3]</a>
Density	1.159 g/cm <sup>3</sup>	<a href="#">[3]</a>
Solubility	Soluble in water	<a href="#">[4]</a>

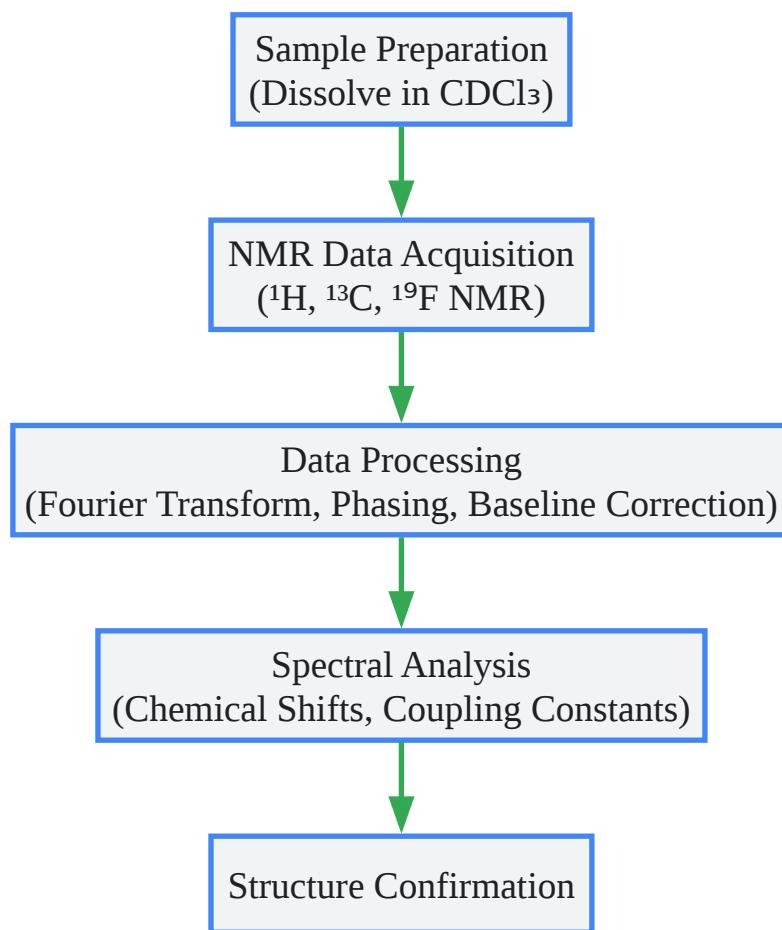
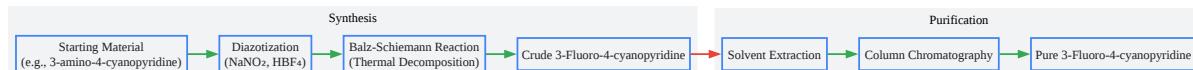
## Spectral Data

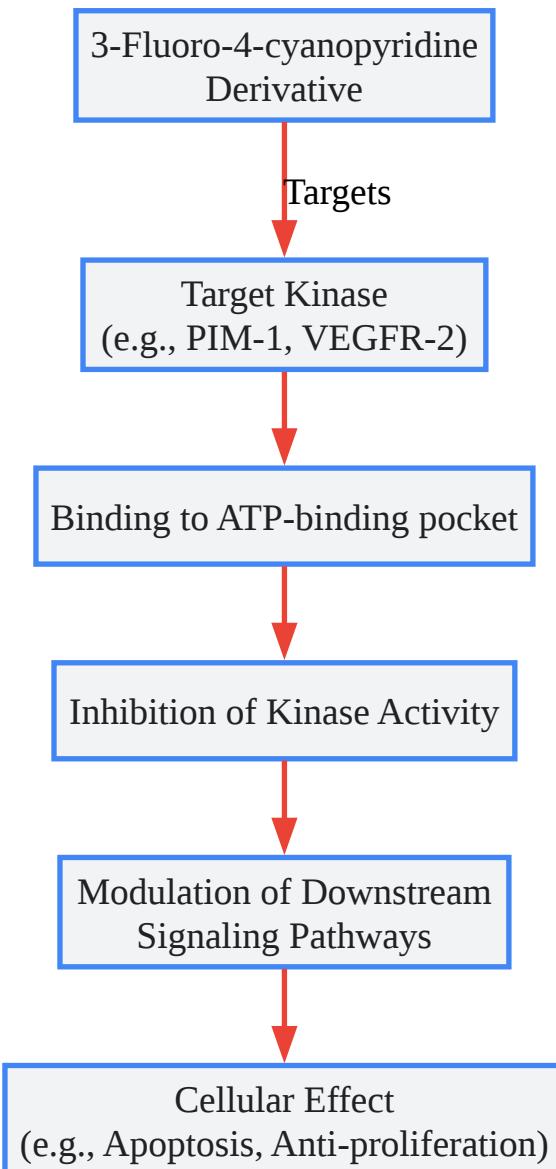
Spectroscopic Technique	Key Features
<sup>1</sup> H NMR	Aromatic protons exhibiting characteristic shifts and coupling constants due to the fluorine substituent.
<sup>13</sup> C NMR	Signals for the pyridine ring carbons and the nitrile carbon, with shifts influenced by the electronegative fluorine atom.
IR Spectroscopy	Characteristic absorption bands for the C≡N stretch (around 2200-2240 cm <sup>-1</sup> ) and C-F stretch.
Mass Spectrometry	Molecular ion peak corresponding to the exact mass of the compound.

## Synthesis and Purification

The synthesis of **3-fluoro-4-cyanopyridine** can be achieved through various synthetic routes. A common approach involves the nucleophilic aromatic substitution of a suitable leaving group on a pyridine precursor with a fluoride source.

# General Synthesis Workflow



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. A Simple Synthetic Route to Methyl 3-Fluoropyridine-4-carboxylate by Nucleophilic Aromatic Substitution - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Discovery of Novel 3-Cyanopyridines as Survivin Modulators and Apoptosis Inducers - PMC [pmc.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Fluoro-4-cyanopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b040950#3-fluoro-4-cyanopyridine-cas-number-and-identification]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)